

AC-Ala-Pro-Ala-pNA storage conditions stability

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Compound Focus: AC-Ala-pro-ala-pna

CAS No.: 61596-39-2

Cat. No.: S688722

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Storage and Handling Guidelines

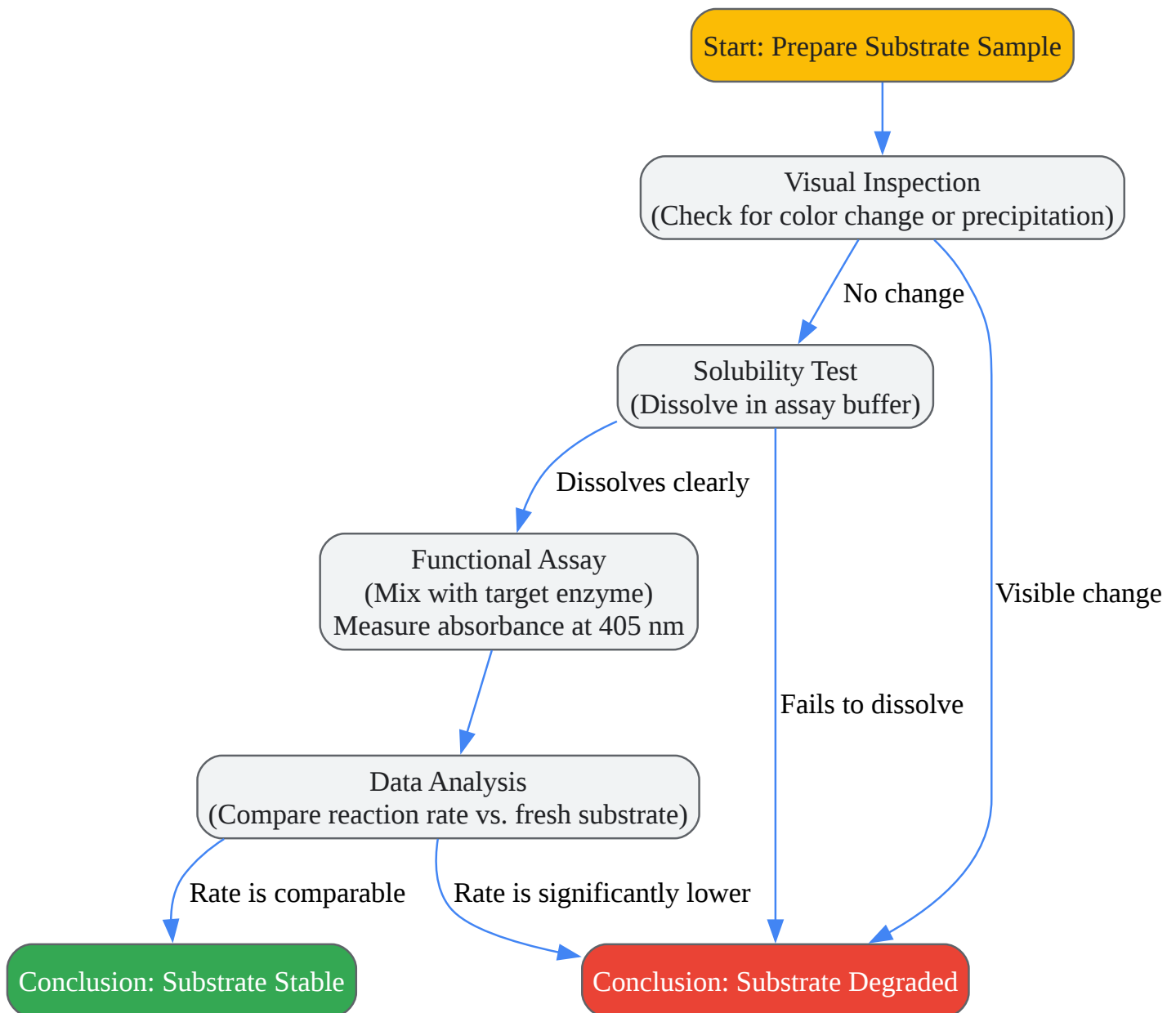
Based on the search results, here is a summary of the available information:

Compound Name	CAS Number	Recommended Storage	Molecular Weight	Supplier / Source
AC-Ala-Pro-Ala-pNA [1]	61596-39-2	Information Not Provided	419.432	INNOPHARMCHEM (China)
AC-ALA-ALA-PRO-ALA-PNA [2]	96699-74-0	-15°C	490.51	Multiple suppliers (e.g., GL Biochem, Hanhong)
Suc-Ala-Ala-Pro-Phe-pNA [3]	70967-97-4	-20°C	624.642	Chemsrc

For the related compound **Suc-Ala-Ala-Pro-Phe-pNA**, a solubility of 25 mg/mL in DMF is reported, and it should be stored at -20°C [3]. While this is not your specific compound, it demonstrates that similar peptide-p-nitroanilide substrates are often hygroscopic and require storage in a freezer, preferably in a desiccator.

Experimental Protocol: Assessing Substrate Stability and Activity

Due to the lack of direct stability data, you can establish an in-house experimental protocol to monitor the quality of your **AC-Ala-Pro-Ala-pNA**. The following workflow outlines a general approach for assessing the stability and functional activity of a chromogenic substrate over time.



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Procedure Details:

- **Sample Preparation:** Aliquot your **AC-Ala-Pro-Ala-pNA** stock and subject it to different storage conditions you wish to test (e.g., -20°C, 4°C, room temperature, with or without desiccant).
- **Visual Inspection:** Periodically check the physical appearance of the aliquots. Note any changes in color or the formation of precipitate.
- **Solubility Test:** Attempt to dissolve the aged samples in the buffer you use for your assays. A failure to dissolve clearly indicates potential degradation or moisture uptake.
- **Functional Assay:** This is the most critical test. Use a well-characterized, active preparation of your target enzyme (e.g., Proteinase K or another specific protease).
 - Prepare a reaction mixture containing the enzyme and your stored substrate sample.
 - As the enzyme cleaves the substrate, it releases **p-nitroaniline (pNA)**, which can be measured by its absorbance at **405 nm**.
 - Use a fresh, high-purity aliquot of the substrate as a positive control.
- **Data Analysis:** Compare the rate of increase in absorbance ($\Delta A/\text{min}$) between the stored sample and the fresh control. A significant decrease in the reaction rate indicates that the stored substrate has degraded and is no longer functionally optimal [4].

FAQs and Troubleshooting

Q1: What is the typical shelf life of AC-Ala-Pro-Ala-pNA? A1: The search results do not provide a specific shelf life. For chemically stable but labile compounds, **recommended practice** is to use it within 6-12 months when stored properly at -15°C to -20°C. Always assess functionality with a positive control before critical experiments.

Q2: The substrate does not dissolve properly in my assay buffer. What should I do? A2:

- **Confirm storage conditions:** Ensure the substrate has been protected from moisture.
- **Use a co-solvent:** First, dissolve a small amount of the substrate in a high-quality **Dimethylformamide (DMF)** to create a concentrated stock solution (e.g., 25-50 mg/mL), then dilute it into your aqueous assay buffer [3].

Q3: I observe a high background signal (high absorbance at 405 nm) before adding the enzyme. What does this mean? A3: A high background suggests that the substrate has already undergone **preliminary hydrolysis**, releasing free p-nitroaniline. This is a strong indicator of degradation, potentially due to exposure to moisture, light, or elevated temperatures. Using this batch will lead to inaccurate results.

Q4: How can I verify that a problem in my assay is due to the substrate and not the enzyme? A4: Run a control experiment using a **fresh or different lot of substrate**. If the assay works with the new substrate, the original one is likely the issue. Alternatively, if available, test your enzyme with a different, validated substrate to confirm its activity.

Key Recommendations

- **Prioritize Cold Storage:** Given that closely related compounds require storage at **-15°C or -20°C**, this is a prudent starting point for **AC-Ala-Pro-Ala-pNA**.
- **Prevent Moisture:** Store the product in a **desiccator** in the freezer to maintain stability.
- **Validate Functionality:** Establish a baseline activity for new batches and periodically test stored aliquots using the functional assay described above.

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References

1. China Ac - Ala - Pro - Ala - pNA CAS:61596-39-2 manufacturer supplier... [nbinno.com]
2. - AC - ALA - ALA - PRO - ALA | 96699-74-0 PNA [chemicalbook.com]
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To cite this document: Smolecule. [AC-Ala-Pro-Ala-pNA storage conditions stability]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b688722#ac-ala-pro-ala-pna-storage-conditions-stability>]

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